

N-Butylfluorescein Powder: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Butylfluorescein*

Cat. No.: *B562091*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **N-Butylfluorescein** powder. It is intended to equip laboratory personnel with the necessary knowledge to minimize risks and implement best practices when working with this fluorescent compound. This document also outlines its key applications and provides a foundational experimental protocol for its use as a fluorogenic substrate.

Chemical and Physical Properties

N-Butylfluorescein is a fluorescent compound utilized in various biochemical assays. A thorough understanding of its physical and chemical properties is fundamental to its safe handling and application.

Property	Value	Source(s)
CAS Number	335193-91-4	[1][2]
Molecular Formula	C ₂₄ H ₂₀ O ₅	[1]
Molecular Weight	388.4 g/mol	[1]
Appearance	Yellow to red-brown solid powder	[2]
Excitation Maximum (λ _{ex})	467 nm	
Emission Maximum (λ _{em})	512 nm	
Solubility	Slightly soluble in Chloroform and Methanol.	
Boiling Point	603.7°C at 760 mmHg	
Density	1.38 g/cm ³	
Storage Temperature	-20°C	
Stability	≥ 4 years when stored at -20°C	

Safety and Hazard Information

While specific toxicity data such as LD50 or LC50 for **N-Butylfluorescein** is not readily available in the provided search results, it is imperative to handle it with care, assuming it may have hazardous properties. General safety precautions for handling chemical powders should be strictly followed.

Hazard Statements (General for similar compounds, specific SDS should be consulted):

- May be harmful if swallowed or inhaled.
- May cause skin and serious eye irritation.
- May be harmful to aquatic life.

Precautionary Statements (General, specific SDS should be consulted):

- Avoid breathing dust.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Avoid release to the environment.
- Wear protective gloves, eye protection, and face protection.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **N-Butylfluorescein** powder is crucial to ensure personnel safety and prevent contamination.



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Safe handling workflow for **N-Butylfluorescein** powder.

Personal Protective Equipment (PPE): The following PPE should be worn at all times when handling **N-Butylfluorescein** powder:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 or higher-rated respirator should be used. Work should ideally be conducted in a fume hood or

other ventilated enclosure.

- **Protective Clothing:** A laboratory coat is mandatory. For larger quantities, chemical-resistant coveralls may be appropriate.

Storage and Disposal

Storage: Store **N-Butylfluorescein** powder in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term stability, storage at -20°C is recommended. Keep away from strong oxidizing agents.

Disposal: Specific disposal guidelines for **N-Butylfluorescein** are not readily available. All waste disposal should be conducted in accordance with local, state, and federal regulations. As a general rule, chemical waste should be collected in a designated, labeled container and disposed of through an approved hazardous waste disposal program. Avoid release into the environment.

First Aid Measures

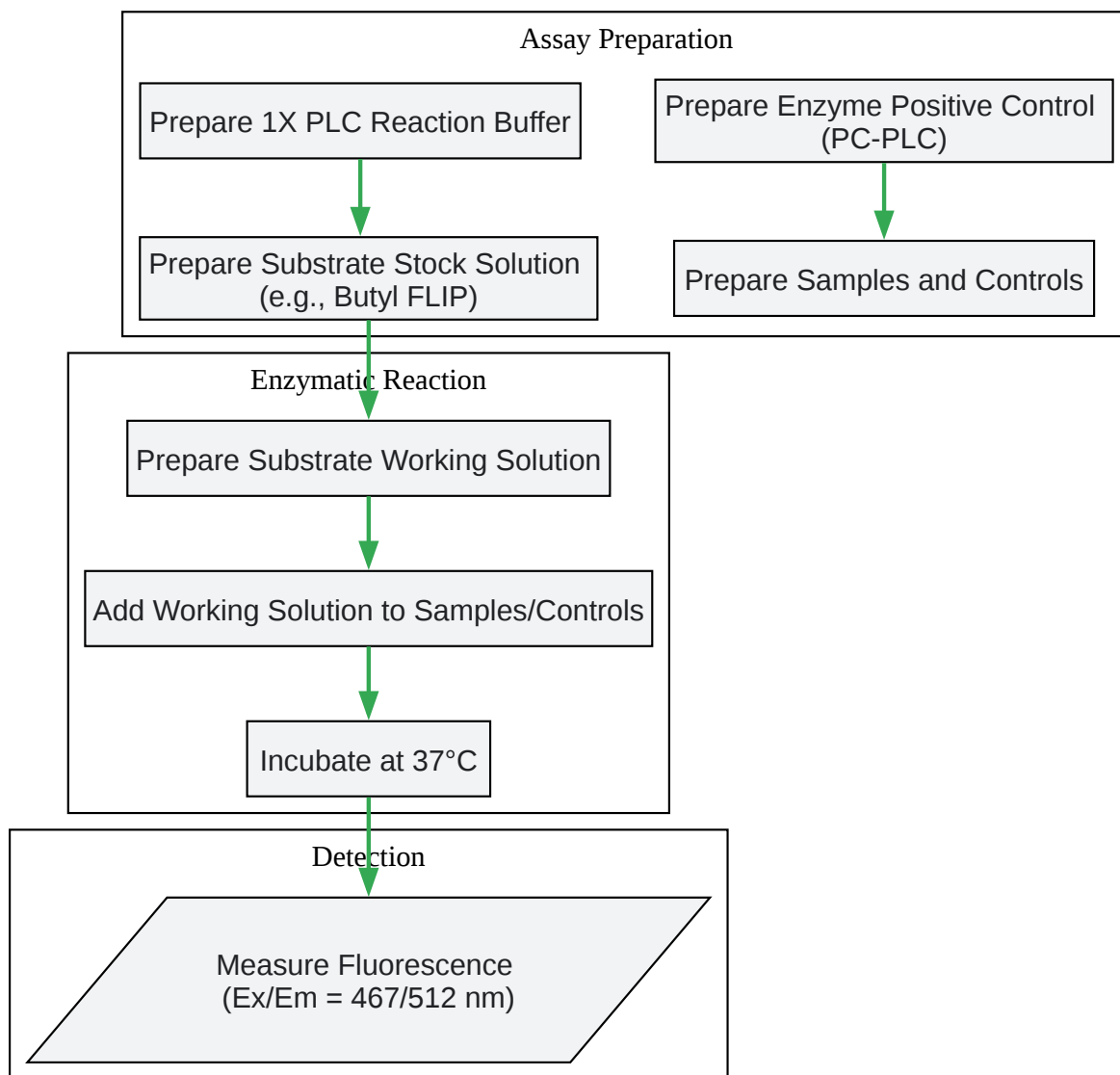
In the event of exposure to **N-Butylfluorescein** powder, the following first aid measures should be taken immediately:

- **Inhalation:** Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Experimental Protocols: Application in PI-PLC Assays

N-Butylfluorescein is a precursor in the synthesis of fluorogenic substrates like butyl fluorescein myo-inositol phosphate (butyl FLIP), which are used in the continuous assay of phosphatidylinositol-specific phospholipase C (PI-PLC). PI-PLC activity is a marker for distinguishing between pathogenic and nonpathogenic *Listeria* species.

Below is a generalized experimental workflow for a PI-PLC assay using a fluorogenic substrate derived from **N-Butylfluorescein**.



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Generalized workflow for a PI-PLC assay.

Detailed Methodology:

- Preparation of Reagents:

- Prepare a 1X PLC reaction buffer.
- Dissolve the **N-Butylfluorescein**-derived substrate (e.g., butyl FLIP) in the reaction buffer to create a stock solution.
- Prepare a positive control by diluting a stock solution of PI-PLC in the reaction buffer.
- Prepare experimental samples and negative controls in the reaction buffer.
- Assay Procedure:
 - Prepare a working solution of the fluorogenic substrate.
 - In a microplate, add the substrate working solution to the wells containing the samples and controls.
 - Incubate the plate at 37°C for a specified period (e.g., 1.5 hours).
- Data Acquisition:
 - Measure the fluorescence intensity using a microplate reader at an excitation wavelength of approximately 467 nm and an emission wavelength of approximately 512 nm. An increase in fluorescence indicates the enzymatic cleavage of the substrate by PI-PLC.

Chemical Compatibility

Specific chemical compatibility data for **N-Butylfluorescein** is not extensively documented. However, based on the general properties of fluorescein derivatives, it is prudent to avoid contact with strong oxidizing agents. For laboratory equipment, materials such as glass and polypropylene are generally considered compatible. When selecting tubing and other apparatus, it is recommended to consult general chemical compatibility charts and conduct small-scale tests if there is any uncertainty.

This guide is intended to provide a comprehensive overview of the safe handling of **N-Butylfluorescein** powder. It is not a substitute for a thorough review of the specific Safety Data Sheet (SDS) provided by the manufacturer and adherence to all institutional safety protocols. Always prioritize safety in the laboratory.

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References

- 1. tools.thermofisher.com [tools.thermofisher.com]
- 2. [bocsci.com](https://www.bocsci.com) [bocsci.com]
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